

Solubility of Sodium Cresolate in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: **Sodium cresolate**

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This technical guide provides a comprehensive overview of the solubility of **sodium cresolate** in various organic solvents. Due to the limited availability of direct quantitative data for **sodium cresolate**, this document also includes information on the closely related compound, sodium phenoxide, to provide valuable estimations. This guide details experimental protocols for solubility determination and presents logical workflows through diagrammatic representations.

Introduction to Sodium Cresolate

Sodium cresolate is an organic salt formed from the reaction of cresol with sodium hydroxide. It exists as three isomers: sodium o-cresolate, sodium m-cresolate, and sodium p-cresolate. The properties and solubility can vary slightly between these isomers. It is a white crystalline solid that is generally soluble in polar solvents.^[1] Understanding its solubility in different organic solvents is crucial for its application in various fields, including organic synthesis, and potentially in pharmaceutical formulations.

Quantitative Solubility Data

Precise quantitative solubility data for **sodium cresolate** in a wide range of organic solvents is not readily available in published literature. However, qualitative descriptions indicate that sodium p-cresolate is soluble in ethanol and slightly soluble in chloroform.^[1]

To provide a more comprehensive understanding, the following table includes solubility information for sodium phenoxide, a structurally similar compound. These values can serve as a useful proxy for estimating the solubility of **sodium cresolate**, though experimental verification is strongly recommended.

Solvent	Compound	Solubility	Temperature (°C)	Reference/Notes
Ethanol	Sodium p-cresolate	Soluble	Not specified	[1]
Chloroform	Sodium p-cresolate	Slightly Soluble	Not specified	[1]
Ethanol	Sodium phenoxide	Soluble	Not specified	[2][3]
Acetone	Sodium phenoxide	Soluble	Not specified	[2][3]
Methanol	Sodium phenoxide	Slightly Soluble	Not specified	[2]
Tetrahydrofuran (THF)	Sodium phenoxide	Soluble	Not specified	Data for sodium phenoxide suggests solubility.[4] The high lattice energy of sodium salts can be a barrier to dissolution in moderately polar aprotic solvents like THF.
Toluene	Not available	-	-	Data not found in the reviewed literature. Expected to be low due to the non-polar nature of toluene.
Xylene	Not available	-	-	Data not found in the reviewed

literature.

Expected to be low due to the non-polar nature of xylene.

Note: The terms "Soluble" and "Slightly Soluble" are qualitative. For precise applications, experimental determination of solubility is essential. A research paper has reported the solubility of sodium p-methylphenoxyde (sodium p-cresolate) in aqueous sodium hydroxide solutions at various temperatures, which may be of interest for specific applications.

Experimental Protocol for Solubility Determination

The following is a detailed methodology for the experimental determination of the solubility of **sodium cresolate** in an organic solvent, based on the equilibrium concentration method.[\[5\]](#)[\[6\]](#)

Objective: To determine the saturation solubility of **sodium cresolate** in a given organic solvent at a specific temperature.

Materials:

- **Sodium cresolate** (of a specific isomer, e.g., sodium p-cresolate)
- Selected organic solvent (e.g., methanol, ethanol, acetone, etc.)
- Analytical balance
- Temperature-controlled shaker or incubator
- Centrifuge
- Volumetric flasks and pipettes
- Syringe filters (chemically compatible with the solvent)
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer

Procedure:

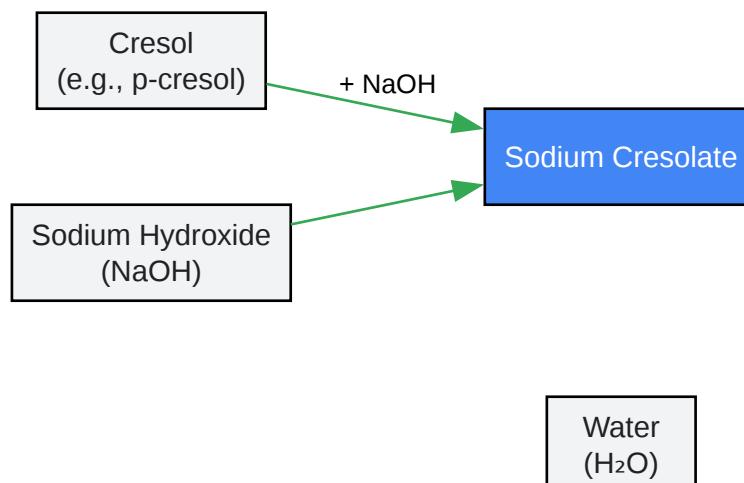
- Sample Preparation:
 - Add an excess amount of **sodium cresolate** to a known volume of the organic solvent in a sealed vial. The presence of undissolved solid is crucial to ensure saturation.
 - Prepare several such vials for replicate measurements.
- Equilibration:
 - Place the vials in a temperature-controlled shaker set to the desired temperature.
 - Allow the mixture to equilibrate for a sufficient period (e.g., 24-48 hours) with continuous agitation to ensure that the solution reaches saturation.
- Sample Collection and Preparation for Analysis:
 - After equilibration, allow the vials to stand undisturbed at the set temperature for a short period to let the excess solid settle.
 - Carefully withdraw a known volume of the supernatant using a pre-warmed (to the experimental temperature) pipette or syringe.
 - Immediately filter the collected supernatant using a syringe filter to remove any undissolved microcrystals.
 - Dilute the filtered sample with a known volume of a suitable solvent to a concentration within the analytical range of the chosen analytical method.
- Concentration Measurement:
 - Analyze the diluted samples using a calibrated HPLC or UV-Vis spectrophotometer to determine the concentration of **sodium cresolate**.
 - A calibration curve should be prepared beforehand using standard solutions of **sodium cresolate** of known concentrations.
- Calculation of Solubility:

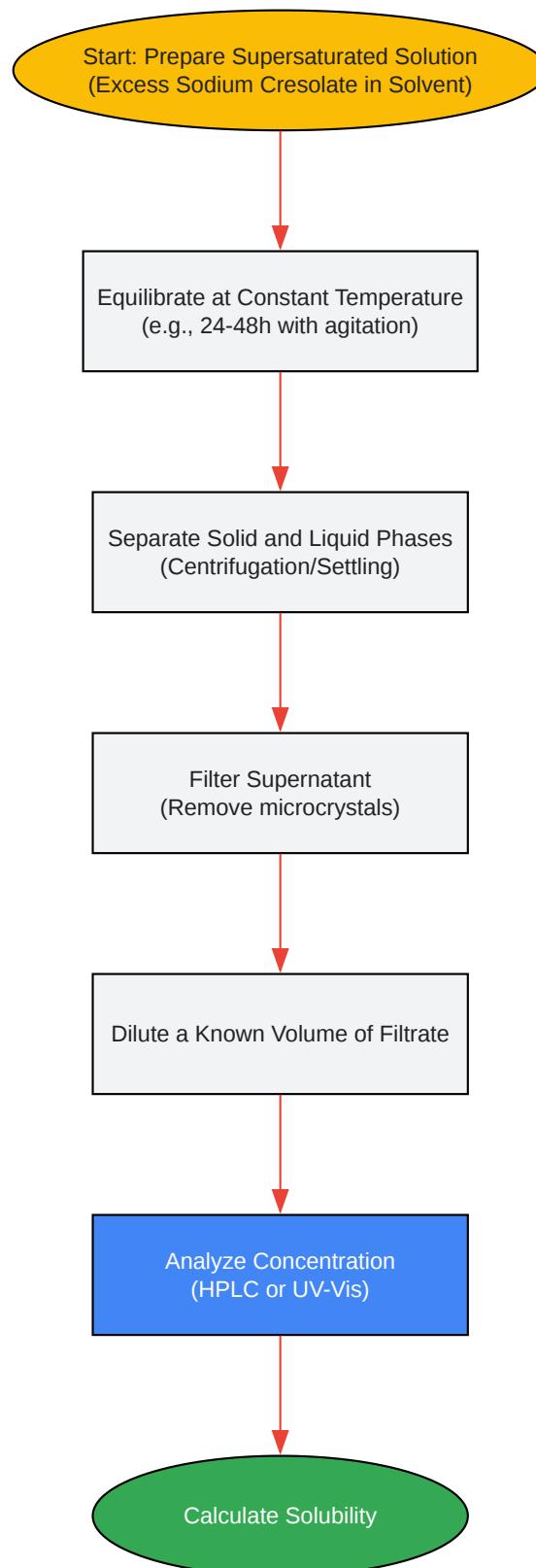
- From the measured concentration and the dilution factor, calculate the concentration of **sodium cresolate** in the original saturated solution.
- Express the solubility in desired units, such as grams per 100 mL (g/100 mL) or moles per liter (mol/L).

Visualizations

Synthesis of Sodium Cresolate

The formation of **sodium cresolate** is a straightforward acid-base reaction between cresol (a weak acid) and a strong base like sodium hydroxide.





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